



# Application Notes and Protocols for Gold Nanoparticle Synthesis Using Tetrahexylammonium Chloride

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| Compound of Interest |                             |           |
|----------------------|-----------------------------|-----------|
| Compound Name:       | Tetrahexylammonium chloride |           |
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and experimental protocols for the synthesis of gold nanoparticles (AuNPs) utilizing **Tetrahexylammonium chloride**. This document is intended for researchers and professionals in the fields of nanotechnology, materials science, and drug development.

### Introduction

Gold nanoparticles (AuNPs) are of significant interest in various scientific and biomedical fields due to their unique optical, electronic, and catalytic properties. Their applications span diagnostics, drug delivery, and therapeutic interventions. The synthesis of AuNPs with controlled size and morphology is crucial for these applications. **Tetrahexylammonium chloride**, a quaternary ammonium salt, serves as a phase transfer catalyst and stabilizing agent in the synthesis of AuNPs, particularly through the Brust-Schiffrin method. This two-phase synthesis method allows for the production of small, monodisperse AuNPs that are soluble in organic solvents.

The primary role of **Tetrahexylammonium chloride** is to transport the gold salt (tetrachloroaurate,  $AuCl_4^-$ ) from the aqueous phase to an immiscible organic phase where the reduction to metallic gold ( $Au^0$ ) and subsequent nanoparticle formation occurs. The tetrahexylammonium cations ( $N(C_6H_{13})_4^+$ ) form an ion pair with the  $AuCl_4^-$  anions, rendering



them soluble in the organic solvent. Following the phase transfer, a reducing agent is introduced to initiate the formation of AuNPs. A capping agent, typically a thiol, is also added to stabilize the newly formed nanoparticles and prevent aggregation.

### **Data Presentation**

The following tables summarize the expected influence of key reaction parameters on the characteristics of the synthesized gold nanoparticles. While specific data for **Tetrahexylammonium chloride** is limited in publicly available literature, these trends are well-established for similar tetraalkylammonium halide-mediated syntheses.

Table 1: Effect of **Tetrahexylammonium Chloride** to Gold Salt Molar Ratio on Nanoparticle Size and Polydispersity

| Molar Ratio<br>(N(C6H13)4Cl :<br>HAuCl4) | Expected Average<br>Nanoparticle<br>Diameter (nm) | Expected Polydispersity Index (PDI) | Expected Yield (%) |
|------------------------------------------|---------------------------------------------------|-------------------------------------|--------------------|
| 2:1                                      | 4 - 6                                             | < 0.2                               | Moderate           |
| 5:1                                      | 2 - 4                                             | < 0.15                              | High               |
| 10:1                                     | 1.5 - 3                                           | < 0.1                               | High               |

Table 2: Effect of Thiol Capping Agent to Gold Salt Molar Ratio on Nanoparticle Size

| Molar Ratio (Thiol : HAuCl₄) | Expected Average Nanoparticle Diameter (nm) |
|------------------------------|---------------------------------------------|
| 1:1                          | 5 - 7                                       |
| 2:1                          | 3 - 5                                       |
| 4:1                          | 1.5 - 3                                     |

# **Experimental Protocols**



The following protocol is a representative procedure for the synthesis of dodecanethiol-capped gold nanoparticles using **Tetrahexylammonium chloride** as a phase transfer catalyst, adapted from the well-established Brust-Schiffrin method.

# Protocol 1: Synthesis of Dodecanethiol-Capped Gold Nanoparticles

#### Materials:

- Gold(III) chloride trihydrate (HAuCl<sub>4</sub>·3H<sub>2</sub>O)
- Tetrahexylammonium chloride (N(C<sub>6</sub>H<sub>13</sub>)<sub>4</sub>Cl)
- Toluene
- Dodecanethiol
- Sodium borohydride (NaBH<sub>4</sub>)
- Ethanol
- Deionized water

### Procedure:

- Preparation of Aqueous Gold Solution: Prepare a 30 mM solution of HAuCl<sub>4</sub>·3H<sub>2</sub>O in deionized water.
- Preparation of Organic Phase Transfer Agent Solution: Prepare an 80 mM solution of Tetrahexylammonium chloride in toluene.
- Phase Transfer of Gold Salt:
  - In a flask, combine 20 mL of the HAuCl<sub>4</sub> solution and 50 mL of the **Tetrahexylammonium** chloride solution.
  - Stir the biphasic mixture vigorously for 30 minutes to ensure the complete transfer of the tetrachloroaurate ions from the aqueous phase to the organic (toluene) phase. The



aqueous phase should become colorless, and the organic phase should turn a deep orange/red.

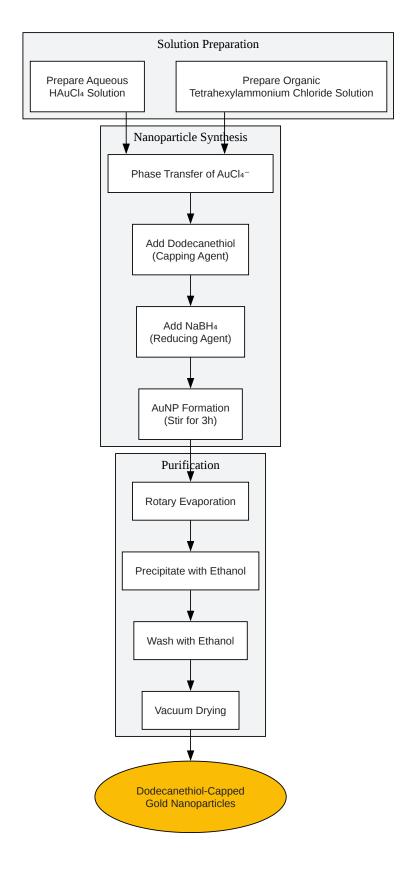
- Separate the organic phase from the aqueous phase using a separatory funnel.
- Addition of Capping Agent:
  - To the organic phase containing the gold salt, add dodecanethiol. The molar ratio of dodecanethiol to gold can be varied to control the final nanoparticle size (refer to Table 2).
     A typical starting ratio is 2:1.
  - Stir the solution for 10 minutes.
- Reduction and Nanoparticle Formation:
  - Prepare a fresh 0.4 M solution of sodium borohydride (NaBH<sub>4</sub>) in deionized water.
  - While stirring the organic solution vigorously, add the NaBH<sub>4</sub> solution dropwise over a period of 15 minutes. A color change from orange/red to dark brown/black will be observed, indicating the formation of gold nanoparticles.
  - Continue stirring for at least 3 hours to ensure the complete reduction and stabilization of the nanoparticles.
- Purification of Nanoparticles:
  - Separate the organic phase.
  - Reduce the volume of the organic phase by approximately half using a rotary evaporator.
  - Add 200 mL of ethanol to precipitate the dodecanethiol-capped gold nanoparticles.
  - Store the mixture at -18°C for 4 hours to facilitate complete precipitation.
  - Collect the precipitate by filtration or centrifugation.
  - Wash the collected nanoparticles with ethanol multiple times to remove excess thiol and phase transfer agent.



• Dry the purified nanoparticles under vacuum.

# Mandatory Visualizations Experimental Workflow



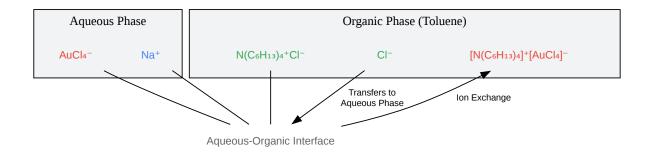


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Caption: Workflow for the synthesis of gold nanoparticles.



### **Mechanism of Phase Transfer Catalysis**

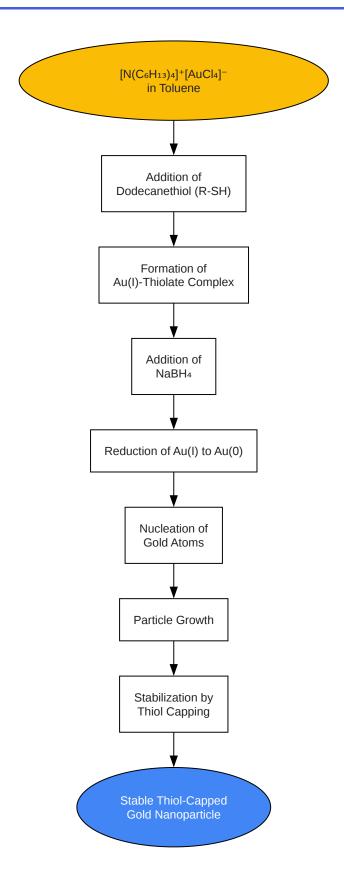


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Caption: Phase transfer of AuCl<sub>4</sub><sup>-</sup> by **Tetrahexylammonium chloride**.

### **Gold Nanoparticle Formation Mechanism**





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